

"Anti-inflammatory agent 75" literature review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anti-inflammatory agent 75

Cat. No.: B12372214

[Get Quote](#)

References

- 1. scispace.com [scispace.com]
- 2. researchgate.net [researchgate.net]
- 3. Major Phytocannabinoids and Their Related Compounds: Should We Only Search for Drugs That Act on Cannabinoid Receptors? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. US8965708B2 - Method for the treatment of acquired lymphedema - Google Patents [patents.google.com]
- 9. Cytokine profile of adult-derived human liver stem/progenitor cells: immunological and inflammatory features - Najar - Hepatobiliary Surgery and Nutrition [hbsn.amegroups.org]
- 10. dadun.unav.edu [dadun.unav.edu]
- 11. Novel Bile Salt Stabilized Vesicles-Mediated Effective Topical Delivery of Diclofenac Sodium: A New Therapeutic Approach for Pain and Inflammation | MDPI [mdpi.com]
- To cite this document: BenchChem. ["Anti-inflammatory agent 75" literature review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372214#anti-inflammatory-agent-75-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com